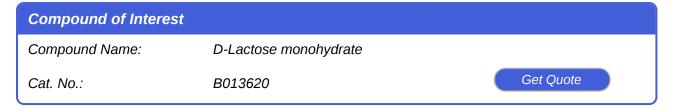


A Technical Guide to the Molecular Weight of D-Lactose Monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the molecular weight of **D-Lactose monohydrate**, a critical parameter in research, development, and quality control within the pharmaceutical and biotechnology industries. It details the compound's chemical formula, the calculation of its molecular weight from constituent atomic masses, and outlines an experimental protocol for its verification.

Chemical Composition and Molecular Weight

D-Lactose monohydrate is a disaccharide composed of one galactose and one glucose molecule, with a single water molecule integrated into its crystal structure.[1][2] This water of hydration is crucial to its stability and physical properties.[2] The empirical formula for **D-Lactose monohydrate** is C₁₂H₂₂O₁₁·H₂O, which is often represented as C₁₂H₂₄O₁₂.[1][3][4][5]

The molecular weight is calculated by summing the atomic weights of its constituent atoms. The standard atomic weights for carbon, hydrogen, and oxygen are based on the weighted average of their natural isotopes.[6]

Data Presentation: Calculation of Molecular Weight

The molecular weight of **D-Lactose monohydrate** is consistently cited as approximately 360.31 g/mol .[4][5][7] The calculation based on the atomic weights of its constituent elements confirms this value.



Element	Symbol	Quantity	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	С	12	12.011[8]	144.132
Hydrogen	Н	24	1.008[9][10]	24.192
Oxygen	0	12	15.999[11][12] [13]	191.988
Total	360.312			

Note: The final calculated value aligns with the widely accepted molecular weight of 360.31 g/mol .[14][15]

Importance in Drug Development

Lactose is a cornerstone excipient in the pharmaceutical industry, widely used as a filler, diluent, and binder in solid dosage forms like tablets and capsules.[16][17] It is also utilized as a carrier in dry powder inhalers (DPIs).[16][18] An accurate understanding of its molecular weight is fundamental for:

- Formulation Stoichiometry: Ensuring precise calculations for drug substance-to-excipient ratios.
- Analytical Chemistry: Calibrating and validating analytical methods such as highperformance liquid chromatography (HPLC) and mass spectrometry.
- Quality Control: Verifying the identity and purity of raw materials to meet pharmacopoeial standards.[17]

Experimental Determination of Molecular Weight

While the molecular weight can be calculated theoretically, its experimental verification is a standard procedure in chemical analysis. Mass spectrometry is the most common and precise technique for determining the molecular weight of small molecules like lactose.



Experimental Protocol: Mass Spectrometry Analysis

This protocol outlines a general procedure for determining the molecular weight of **D-Lactose monohydrate** using Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective: To experimentally verify the molecular weight of a **D-Lactose monohydrate** sample.

Materials:

- D-Lactose monohydrate sample (pharmaceutical grade)
- High-purity solvent (e.g., methanol/water mixture)
- Mass spectrometer with an ESI source
- Syringe pump and sample loop
- Calibration standard (e.g., sodium iodide)

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 1 mg of D-Lactose monohydrate.
 - Dissolve the sample in 10 mL of the solvent mixture to create a 100 μg/mL stock solution.
 - \circ Further dilute the stock solution to a final concentration suitable for ESI-MS analysis (typically 1-10 μ g/mL).
- Instrument Calibration:
 - Calibrate the mass spectrometer across the desired mass range using a known calibration standard to ensure mass accuracy.
- Sample Infusion and Ionization:
 - Introduce the diluted sample solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 μL/min).



- Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- A heated desolvation gas (e.g., nitrogen) is used to evaporate the solvent from the droplets, leading to the formation of gas-phase ions of the analyte.

Mass Analysis:

- The generated ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight).
- The analyzer separates the ions based on their mass-to-charge ratio (m/z). Lactose typically forms adducts with sodium ([M+Na]+) or potassium ([M+K]+), or a protonated molecule ([M+H]+).
- · Detection and Data Acquisition:
 - The separated ions are detected, and their abundance is recorded as a function of their m/z, generating a mass spectrum.

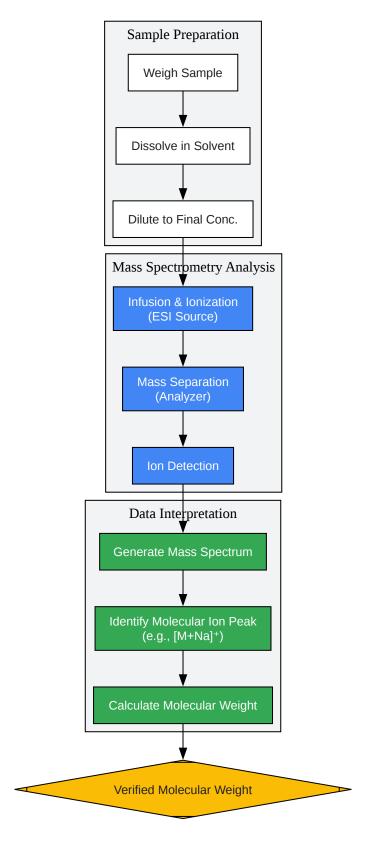
Data Analysis:

- Identify the peaks in the mass spectrum corresponding to the lactose molecule. For lactose monohydrate (MW ≈ 360.31), the anhydrous lactose molecule (MW ≈ 342.30) is what is typically ionized.
- Expect to see a prominent peak for the sodium adduct [C₁₂H₂₂O₁₁ + Na]⁺ at an m/z of approximately 365.1.
- Calculate the molecular weight of the neutral molecule from the observed m/z of the identified ion (e.g., for [M+Na]+, MW = m/z - 22.99).
- Compare the experimentally determined molecular weight with the theoretical value.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the mass spectrometry protocol for determining the molecular weight of **D-Lactose monohydrate**.





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